

An In-depth Technical Guide to Isobutyramide: From Molecular Structure to Therapeutic Potential

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Isobutyramide

Cat. No.: B147143

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This guide provides a comprehensive technical overview of **isobutyramide** (CAS No. 563-83-7), tailored for researchers, scientists, and professionals in drug development. It delves into the compound's core chemical identity, synthesis, applications, and safety protocols, grounding all information in authoritative scientific references.

Core Identity and Molecular Structure

Isobutyramide, systematically known as 2-methylpropanamide, is a simple branched-chain amide derived from isobutyric acid.^[1] Its unique structure underpins its chemical behavior and utility as a versatile intermediate in organic and medicinal chemistry.

- CAS Number: 563-83-7^{[1][2][3][4]}
- Molecular Formula: C₄H₉NO^{[1][2][5]}
- IUPAC Name: 2-methylpropanamide^[4]

The molecular architecture consists of a central carbonyl carbon double-bonded to an oxygen atom and single-bonded to both an amino group (-NH₂) and an isopropyl group (-CH(CH₃)₂). This structure imparts specific polarity and hydrogen bonding capabilities, influencing its solubility and reactivity.

Caption: 2D Molecular Structure of **Isobutyramide**.

Physicochemical Properties

A thorough understanding of **isobutyramide**'s physical and chemical properties is fundamental for its application in experimental and industrial settings. It typically presents as a white to off-white crystalline solid.^[1]

Property	Value	Source(s)
Molecular Weight	87.12 g/mol	[3][6][7]
Melting Point	127-131 °C	[3][6]
Boiling Point	216-220 °C	[3][6]
Density	1.013 g/mL at 25 °C	[3][6]
Water Solubility	Soluble	[3][6][8]
Appearance	White needle-like crystalline powder	[1][3]
Stability	Stable under normal temperatures and pressures.	[1][9]

Synthesis Protocols

Isobutyramide is produced synthetically, as it does not occur in significant quantities naturally.^[1] The primary industrial methods involve the amidation of isobutyric acid or its derivatives.

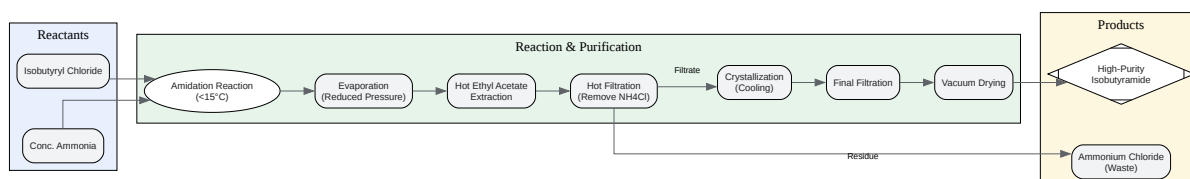
Laboratory-Scale Synthesis from Isobutyryl Chloride

A common and efficient laboratory method involves the reaction of isobutyryl chloride with concentrated ammonia.^[1] The causality behind this choice is the high reactivity of the acyl chloride, which readily undergoes nucleophilic substitution with ammonia to form the stable amide bond.

Experimental Protocol:

- **Reaction Setup:** In a well-ventilated fume hood, place a flask containing concentrated aqueous ammonia into an ice bath to manage the exothermic reaction.

- **Reagent Addition:** Add isobutyryl chloride dropwise to the cold, vigorously stirred ammonia solution. The rate of addition must be controlled to maintain the reaction temperature below 15°C to minimize side reactions.[1]
- **Stirring:** After the addition is complete, continue stirring the mixture for approximately one hour to ensure the reaction goes to completion.[1]
- **Isolation:** The resulting mixture contains **isobutyramide** and ammonium chloride. Evaporate the mixture to dryness under reduced pressure.[1]
- **Purification:** Add ethyl acetate to the solid residue and boil for 10 minutes. The **isobutyramide** will dissolve while the ammonium chloride remains largely insoluble. Filter the hot solution to remove the salt.[1]
- **Final Product:** Cool the filtrate to crystallize the high-purity **isobutyramide**. Collect the crystals by filtration and dry them under a vacuum.



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Caption: Workflow for the synthesis of **isobutyramide**.

Applications in Research and Drug Development

Isobutyramide's utility extends across pharmaceuticals, agrochemicals, and specialty chemicals, primarily serving as a key building block or intermediate.[10][11][12]

Pharmaceutical Intermediate

The compound is a crucial intermediate in the synthesis of more complex Active Pharmaceutical Ingredients (APIs).^{[1][10][13]} Its applications are notable in:

- **Neurological Disorders:** It serves as a precursor in the synthesis of drugs for conditions like epilepsy and Parkinson's disease.^[10]
- **Cardiovascular Medications:** It is used in the creation of various cardiovascular drugs.^{[10][12]}

Therapeutic Research: Sickle Cell Disease and β -Thalassemia

Isobutyramide has been investigated for its ability to activate the transcription of the human fetal γ -globin gene.^{[3][14]} This mechanism is significant because increased production of fetal hemoglobin (HbF) can ameliorate the symptoms of β -globin disorders like sickle cell disease and β -thalassemia.^{[3][8]} Although its development for these specific indications has been discontinued, it remains a valuable tool compound for studying gene expression and cellular differentiation.^{[3][15]}

Biochemical and Industrial Applications

- **Protein Grafting:** **Isobutyramide** is used in the chemical grafting of human serum albumin, which is a key step in creating sequentially assembled protein capsules for drug delivery systems.^{[3][13][14]}
- **Chemical Reagents:** It is employed as a reagent in various chemical syntheses and as an ionization reagent in chemical analysis.^{[13][15]}

Safety, Handling, and Storage

Adherence to strict safety protocols is mandatory when working with **isobutyramide** to mitigate potential hazards.

- **Hazards:** The compound is irritating to the eyes, respiratory system, and skin.^[1] It is harmful if swallowed.^[16] While not classified as a carcinogen by IARC or the EPA, prolonged

exposure may lead to mild health effects.[1]

- Personal Protective Equipment (PPE): Always wear chemical splash goggles, appropriate protective gloves, and a lab coat.[1][17] Work should be conducted in a well-ventilated area or fume hood.[9] An eyewash station and safety shower must be readily accessible.[1][9]
- Handling: Avoid contact with skin and eyes, and prevent inhalation of dust or vapors.[1][9] Minimize dust generation during handling.[9]
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area.[1][9] Keep away from incompatible substances such as strong oxidizing agents, reducing agents, acids, and bases.[1][9]

Spectroscopic Characterization

Structural elucidation and purity assessment of **isobutyramide** rely on standard spectroscopic techniques. While raw spectral data is extensive and found in specialized databases, the expected characteristics are summarized below.

- ^1H NMR: The proton NMR spectrum is expected to show distinct signals corresponding to the amine ($-\text{NH}_2$), methine ($-\text{CH}$), and methyl ($-\text{CH}_3$) protons, with characteristic splitting patterns and chemical shifts.[18]
- ^{13}C NMR: The carbon NMR spectrum will display four unique signals for the carbonyl carbon, the methine carbon, and the two equivalent methyl carbons.
- Infrared (IR) Spectroscopy: The IR spectrum is characterized by strong absorptions corresponding to N-H stretching of the primary amide, a strong C=O (amide I band) stretch, and N-H bending (amide II band).[19][20]
- Mass Spectrometry (MS): Electron Impact (EI) mass spectrometry will show the molecular ion peak (M^+) at $m/z = 87$, along with characteristic fragmentation patterns resulting from the loss of amine or isopropyl groups.[20]

Conclusion

Isobutyramide (CAS No. 563-83-7) is more than a simple chemical compound; it is a versatile and valuable tool in the arsenal of chemists and drug development professionals. Its straightforward synthesis, well-defined properties, and role as a key intermediate in producing high-value pharmaceuticals underscore its industrial and scientific importance. A comprehensive understanding of its molecular structure, reactivity, and handling requirements is essential for leveraging its full potential safely and effectively in research and development.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Isobutyramide: From Molecular Structure to Therapeutic Potential]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b147143#isobutyramide-cas-number-and-molecular-structure>]

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